

Physical properties of 2-Ethyl-2-methyl-1,3-dioxolane

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Compound of Interest

Compound Name: 2-Ethyl-2-methyl-1,3-dioxolane

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An In-depth Technical Guide on the Physical Properties of 2-Ethyl-2-methyl-1,3-dioxolane

This technical guide provides a comprehensive overview of the core physical properties of **2-Ethyl-2-methyl-1,3-dioxolane**, CAS number 126-39-6. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This document collates key quantitative data, details the experimental protocols for their determination, and presents a logical workflow for such characterization.

Core Physical and Chemical Properties

2-Ethyl-2-methyl-1,3-dioxolane is a cyclic ketal, appearing as a clear, colorless liquid.[1][2] It is primarily used as a solvent and as a reagent in selective ketalization reactions during complex organic syntheses.[1][2] Its molecular formula is C₆H₁₂O₂.[1][3][4][5]

Quantitative Data Summary

The following table summarizes the key physical properties of **2-Ethyl-2-methyl-1,3-dioxolane**, compiled from various sources.



| Property | Value | Conditions | Source(s) |
|-------------------------|------------------|-------------------------|-----------------|
| Molecular Weight | 116.16 g/mol | [1][3][4][6] | |
| Density | 0.929 g/mL | at 25 °C | [1][2][3][7] |
| 0.937 g/cm ³ | at 20 °C | [8][9] | |
| Boiling Point | 116-117 °C | at 760 mmHg (lit.) | [1][2][3] |
| 115.4-116.2 °C | at 763 Torr | [9] | |
| 116.23 °C | (est.) | [8] | _ |
| Melting Point | -81.9 °C | [9] | _ |
| Refractive Index (nD) | 1.409 | at 20 °C (lit.) | [1][2][3][7][9] |
| 1.407 to 1.410 | at 20 °C | [8] | |
| Flash Point | 55 °F (12.78 °C) | TCC (Tag Closed Cup) | [1][8][9] |
| 13 °C | closed cup | [7] | |
| Vapor Pressure | 21.858 mmHg | at 25 °C (est.) | [8] |
| 21.9 mmHg | at 25 °C | [9] | |
| Water Solubility | 3256 mg/L | at 25 °C (est.) | [8] |
| Solubility | Soluble | Chloroform | [1] |
| Slightly Soluble | Methanol | [1] | |
| logP (o/w) | 0.973 | (est.) | [8] |

Experimental Protocols for Property Determination

The following sections describe generalized, standard laboratory protocols for determining the key physical properties listed above.

Boiling Point Determination (Thiele Tube Method)



The Thiele tube method is a convenient technique for determining the boiling point of a small liquid sample.[10]

Methodology:

- A small quantity (0.5-1 mL) of 2-Ethyl-2-methyl-1,3-dioxolane is placed into a small test tube or vial.[10]
- A capillary tube, sealed at one end, is inverted and placed (open end down) into the liquid.
 [10]
- The sample tube is attached to a thermometer, ensuring the sample is level with the thermometer's bulb.[10]
- The entire assembly is secured in a Thiele tube filled with mineral oil, which is designed to ensure uniform heating.[10]
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample.[10]
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the inverted capillary tube. Heating is continued until the bubbling is rapid and continuous.[10]
- The heat source is then removed. The temperature at which the liquid just begins to be drawn back into the capillary tube upon cooling is recorded as the boiling point.[10]
- The barometric pressure should be recorded alongside the boiling point, as it significantly influences this value.[10][11]

Density Measurement (Pycnometer Method)

A pycnometer, or specific gravity bottle, is a piece of glassware used for highly accurate density measurements of liquids.[12]

Methodology:

• A clean, dry pycnometer is weighed accurately on an analytical balance.



- The pycnometer is then filled with the sample liquid (**2-Ethyl-2-methyl-1,3-dioxolane**). Care is taken to ensure no air bubbles are trapped. The instrument is typically thermostated to a specific temperature (e.g., 20°C or 25°C) for high precision.[12]
- The filled pycnometer is weighed again to determine the mass of the liquid.
- The pycnometer is emptied, cleaned, and filled with a reference substance of known density, typically distilled water, at the same temperature.
- The filled pycnometer is weighed a final time to determine the mass of the water.
- The density of the sample is calculated using the formula: Density = (Mass of Sample / Mass of Water) * Density of Water

Refractive Index Measurement (Abbe Refractometer)

The Abbe refractometer is a common optical instrument for measuring the refractive index of liquids.[13][14]

Methodology:

- The prism surfaces of the Abbe refractometer are cleaned with a soft tissue using a suitable solvent like ethanol or acetone and allowed to dry.[15]
- A few drops of the liquid sample are applied to the lower prism surface.
- The prisms are closed and locked, allowing the liquid to spread into a thin, uniform film.[15]
- Light is directed through the sample. While looking through the eyepiece, the adjustment knob is turned until the field of view shows a distinct light and dark boundary.[13][15]
- If a colored band appears at the boundary, the dispersion compensator is adjusted until the boundary becomes a sharp, achromatic line.[15]
- The main adjustment knob is used to align this sharp boundary line precisely with the center of the crosshairs in the eyepiece.[15]



• The refractive index value is then read directly from the instrument's calibrated scale. The temperature should be maintained by a constant temperature water bath and recorded with the reading.[13]

Solubility Determination

Solubility tests provide qualitative information about the polarity and functional groups present in a compound.[16][17]

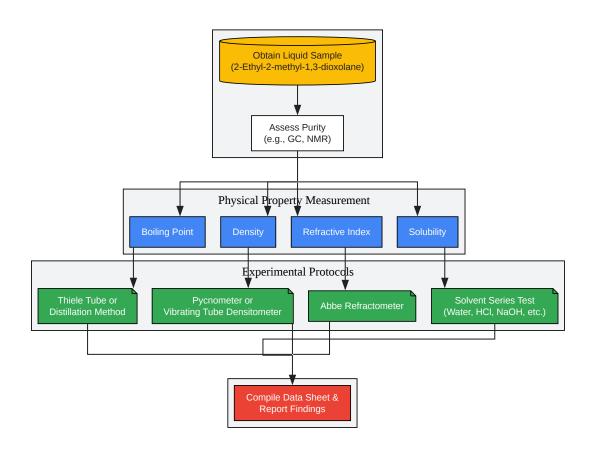
Methodology:

- Initial Test: Approximately 0.2 mL of 2-Ethyl-2-methyl-1,3-dioxolane is added to a test tube
 containing 3 mL of a solvent (e.g., water).[16] The mixture is shaken vigorously. A substance
 is considered soluble if it forms a homogeneous solution with no visible suspended particles
 or separate layers.[18]
- Solvent Series: This process is repeated with a series of solvents of varying polarity and chemical nature to build a solubility profile. A typical series includes:
 - Water (polar, protic)[18]
 - 5% agueous HCl (to test for basic functional groups like amines)[18][19]
 - 5% aqueous NaOH (to test for acidic functional groups like phenols or carboxylic acids)
 [18][20]
 - 5% aqueous NaHCO₃ (to distinguish strong acids like carboxylic acids from weak acids)
 [18][20]
 - Concentrated H₂SO₄ (dissolves compounds with oxygen or nitrogen atoms and alkenes)
 [18][20]
 - Organic solvents like Chloroform, Methanol, or Hexane.[1]

Characterization Workflow

The following diagram illustrates a logical workflow for the determination of the physical properties of a liquid chemical compound such as **2-Ethyl-2-methyl-1,3-dioxolane**.





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Workflow for Physical Property Characterization.



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